Application Notes and Protocols: ML289 for Functional Genomics Screens

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Compound of Interest	
Compound Name:	ML289
Cat. No.:	B611755

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Introduction

ML289 is a potent and selective chemical probe for the metabotropic glutamate receptor 3 (mGluR3), a G-protein coupled receptor (GPCR) predominantly expressed in the central nervous system. As a negative allosteric modulator (NAM), **ML289** inhibits the function of mGluR3 by binding to a site distinct from the endogenous ligand, glutamate. This property makes **ML289** an invaluable tool for dissecting the physiological and pathological roles of mGluR3 in functional genomics and chemical biology screens. These application notes provide detailed protocols for utilizing **ML289** to investigate mGluR3 signaling and for its use in high-throughput screening assays to identify novel mGluR3 modulators.
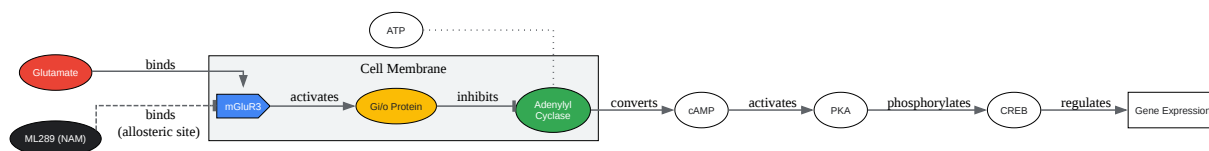
Data Presentation
Summary of **ML289** Properties

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Property	Value	Reference(s)
Target	Metabotropic Glutamate Receptor 3 (mGluR3)	[1][2]
Activity	Negative Allosteric Modulator (NAM)	[1][2]
IC50 for human mGluR3	0.66 µM	[1][2][3][4]
Selectivity	>15-fold selective for mGluR3 over mGluR2	[1][2][3][4]
Inactive against mGluR5	[1][2][3][4]	
Permeability	CNS penetrant, Blood-brain barrier permeable	[1]
Molecular Weight	349.42 g/mol	[1]
Chemical Formula	C22H23NO3	[1]
Solubility	Soluble in DMSO (100 mM) and ethanol (50 mM)	[1]

Signaling Pathway and Experimental Workflow
mGluR3 Signaling Pathway Modulated by ML289

The metabotropic glutamate receptor 3 (mGluR3) is a Gi/o-coupled GPCR. Upon activation by its endogenous ligand, glutamate, it initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. **ML289**, as a negative allosteric modulator, binds to a different site on the receptor and prevents this signaling cascade from occurring, even in the presence of glutamate.
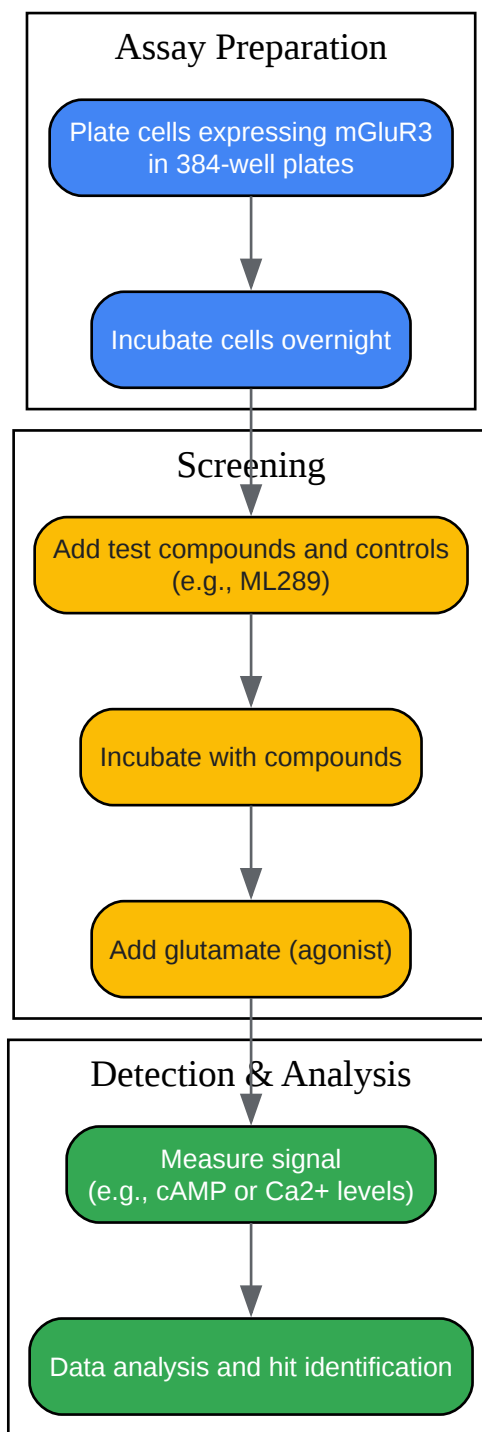
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mGluR3 signaling pathway and modulation by **ML289**.

High-Throughput Screening (HTS) Workflow for mGluR3 Modulators

This workflow outlines a typical high-throughput screen to identify novel modulators of mGluR3, using **ML289** as a control compound. The assay can be adapted for either agonist or antagonist/NAM screening modes.

Assay Preparation

Plate cells expressing mGluR3 in 384-well plates

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Incubate cells overnight

Screening

Add test compounds and controls (e.g., ML289)

↓

Incubate with compounds

↓

Add glutamate (agonist)

Detection & Analysis

Measure signal (e.g., cAMP or Ca2+ levels)

↓

Data analysis and hit identification

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